

handling and storage guidelines for 1-Methyl-3-amino-4-cyanopyrazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-3-amino-4-cyanopyrazole

Cat. No.: B1313221

[Get Quote](#)

Technical Support Center: 1-Methyl-3-amino-4-cyanopyrazole

This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling, storage, and use of **1-Methyl-3-amino-4-cyanopyrazole** (CAS No. 21230-50-2).

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **1-Methyl-3-amino-4-cyanopyrazole**?

It is recommended to store **1-Methyl-3-amino-4-cyanopyrazole** at -20°C.^[1] Under these conditions, the compound is stable for at least four years.^[1]

Q2: What are the appropriate solvents for dissolving **1-Methyl-3-amino-4-cyanopyrazole**?

The solubility of **1-Methyl-3-amino-4-cyanopyrazole** varies depending on the solvent. It is soluble in DMSO at a concentration of at least 10 mg/ml.^[1] It is slightly soluble in ethanol (0.1-1 mg/ml) and sparingly soluble in PBS (pH 7.2) at 1-10 mg/ml.^[1] For biological experiments, it is advised to make further dilutions of a stock solution into aqueous buffers or isotonic saline.^[1]

Q3: Are aqueous solutions of **1-Methyl-3-amino-4-cyanopyrazole** stable?

Aqueous solutions of this compound are not recommended for storage for more than one day.

[1] It is best to prepare fresh solutions for each experiment.

Q4: What are the primary hazards associated with **1-Methyl-3-amino-4-cyanopyrazole**?

While a specific safety data sheet for **1-Methyl-3-amino-4-cyanopyrazole** was not publicly available, it should be considered hazardous.[1] Based on data for the closely related compound 3-Amino-4-cyanopyrazole, it may cause skin and serious eye irritation.[2][3][4] It is also harmful if swallowed.

Q5: What personal protective equipment (PPE) should be worn when handling this compound?

When handling **1-Methyl-3-amino-4-cyanopyrazole**, it is essential to wear appropriate personal protective equipment. This includes:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.[3]
- Hand Protection: Chemical-resistant gloves.
- Skin Protection: A lab coat or other protective clothing to prevent skin contact.[2]

Q6: How should I handle this compound in the laboratory?

Handle **1-Methyl-3-amino-4-cyanopyrazole** in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[2] Avoid contact with skin and eyes.[2][3] Do not ingest or inhale the compound.[1] Wash hands thoroughly after handling.[1]

Troubleshooting Guides

Problem: The compound is not dissolving as expected in my chosen solvent.

- Solution 1: Check Solvent Compatibility. Refer to the solubility data table below. Ensure you are using an appropriate solvent and concentration.
- Solution 2: Use an Inert Gas. When preparing a stock solution, purge the solvent of choice with an inert gas.[1]

- **Solution 3: Gentle Warming and Sonication.** For sparingly soluble solvents, gentle warming or sonication may aid dissolution. However, be mindful of potential degradation with heat.

Problem: I observe unexpected results or degradation in my experiment.

- **Solution 1: Prepare Fresh Solutions.** As aqueous solutions are not stable for more than a day, always use freshly prepared solutions for your experiments.[\[1\]](#)
- **Solution 2: Check for Incompatibilities.** Avoid strong oxidizing agents and strong acids, as these may be incompatible with pyrazole derivatives.
- **Solution 3: pH Considerations.** Be aware that the stability of the compound in aqueous solution may be pH-dependent.

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	21230-50-2	[1]
Molecular Formula	C5H6N4	[1]
Molecular Weight	122.1 g/mol	[1]
Appearance	Solid	[1]
Purity	≥98%	[1]

Table 2: Storage and Stability

Condition	Recommendation	Reference
Storage Temperature	-20°C	[1]
Long-term Stability	≥ 4 years	[1]
Aqueous Solution Stability	≤ 1 day	[1]

Table 3: Solubility Data

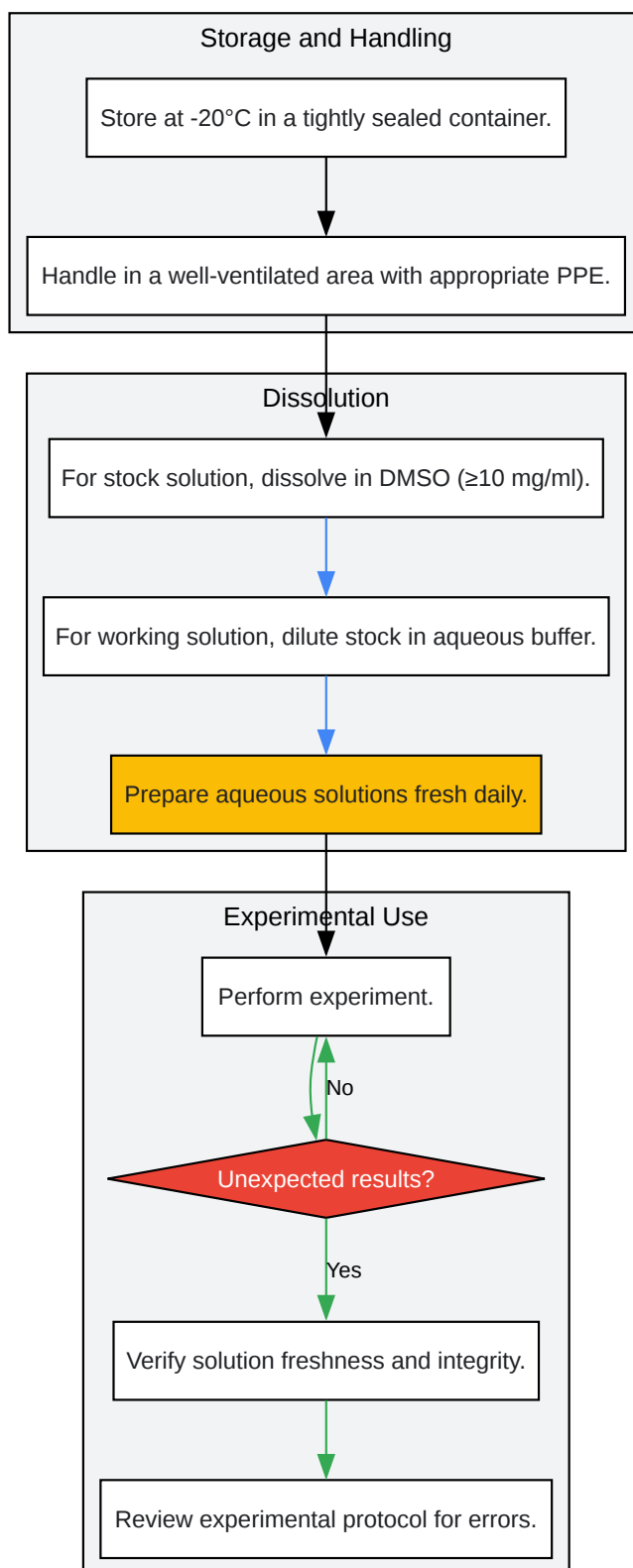
Solvent	Solubility	Reference
DMSO	≥10 mg/ml	[1]
Ethanol	0.1-1 mg/ml (Slightly soluble)	[1]
PBS (pH 7.2)	1-10 mg/ml (Sparingly soluble)	[1]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

- Weigh the desired amount of **1-Methyl-3-amino-4-cyanopyrazole** in a suitable container.
- Add the solvent of choice (e.g., DMSO) that has been purged with an inert gas.[\[1\]](#)
- Vortex or sonicate until the solid is completely dissolved.
- Store the stock solution at -20°C for short-term use. For aqueous solutions, prepare them fresh before each experiment.[\[1\]](#)

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for the handling, dissolution, and experimental use of **1-Methyl-3-amino-4-cyanopyrazole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. echemi.com [echemi.com]
- 3. fishersci.com [fishersci.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [handling and storage guidelines for 1-Methyl-3-amino-4-cyanopyrazole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1313221#handling-and-storage-guidelines-for-1-methyl-3-amino-4-cyanopyrazole>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com